

Production of Dodecanedioic Acid: A Comparative Guide to Microbial Strains

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Compound of Interest

Compound Name: Dodecanedioic Acid

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The bio-based production of **dodecanedioic acid** (DDDA), a valuable C12 dicarboxylic acid with applications in polymers, lubricants, and pharmaceuticals, is a rapidly advancing field. Various microbial strains have been engineered and optimized to serve as efficient whole-cell biocatalysts for this conversion. This guide provides an objective comparison of the performance of different microbial platforms, supported by experimental data, to aid researchers in selecting the most suitable strain for their specific applications.

Performance Benchmark of Microbial Strains

The following table summarizes the key performance indicators for DDDA production across different microbial strains reported in the literature. It is important to note that direct comparison can be challenging due to variations in experimental conditions, substrates, and scales.

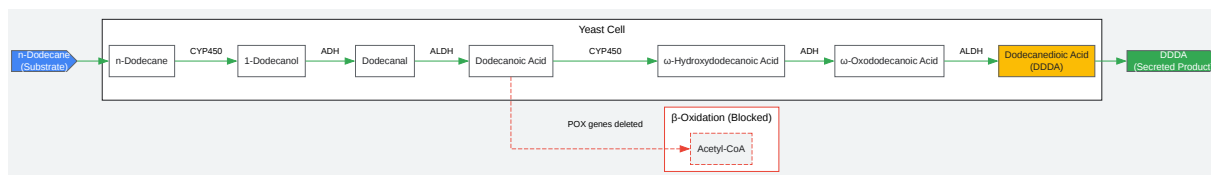
Microbial Strain	Genetic Modification(s)	Substrate	Titer (g/L)	Productivity (g/L/h)	Yield (g/g or %)	Reference(s)
Candida tropicalis	β -oxidation pathway blocked	n-Dodecane	140-181.6	1.59	-	[1]
β -oxidation pathway blocked	Dodecanoic acid methyl ester	66	-	-	[2] [3]	
Candida viswanathii	Wild-type isolate (ipe-1)	n-Dodecane	181.6	1.59	-	
Engineered (CRISPR)	n-Dodecane	224	1.87	83% (molar conversion)		
Wickerhamiella sorbophila	β -oxidation pathway blocked (UHP4)	Methyl laurate	92.5	0.83	-	[4]
Engineered Escherichia coli	Multi-enzyme cascade	Linoleic acid	-	43.8 g/L/d	-	[5]
Saccharomyces cerevisiae	Expressing CYP52A17	Lauric acid	~0.000038	-	-	

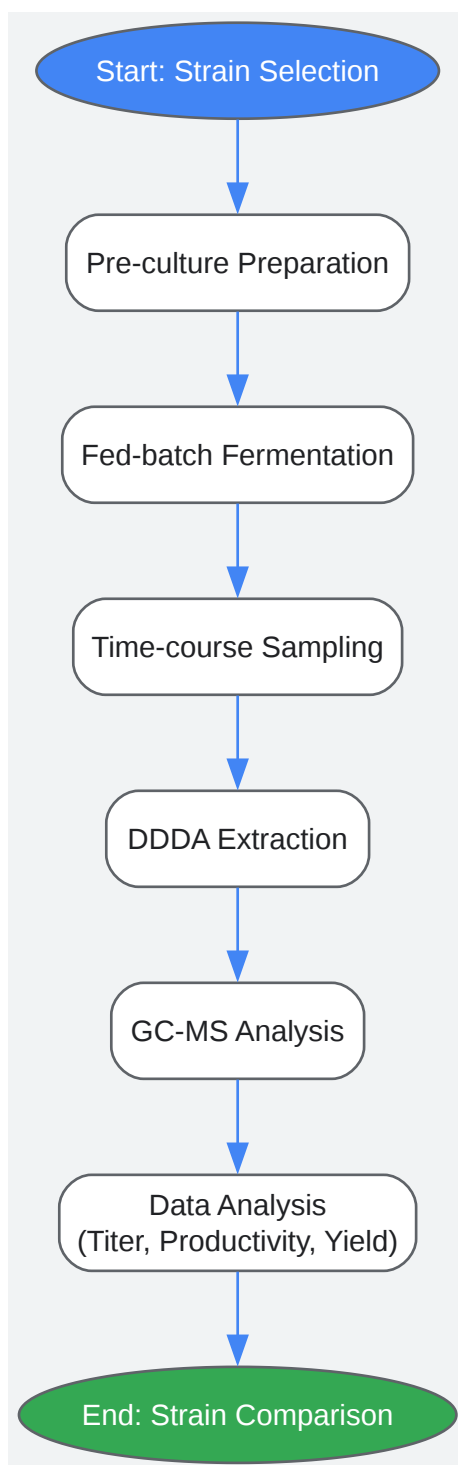
Metabolic Pathways and Experimental Workflows

The biological production of DDDA from n-alkanes or fatty acids in yeasts like Candida and Wickerhamiella primarily relies on the ω -oxidation pathway. In engineered bacteria such as E. coli, novel synthetic pathways are constructed.

ω -Oxidation Pathway in Yeast

The following diagram illustrates the ω -oxidation pathway for the conversion of n-dodecane to **dodecanedioic acid** in yeast.





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